

Reproducibility of AZD5718 Pharmacodynamic Effects: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the pharmacodynamic (PD) effects of **AZD5718** across various studies. **AZD5718** is a potent and selective inhibitor of 5-lipoxygenase-activating protein (FLAP), a key enzyme in the biosynthesis of leukotrienes.^{[1][2]} By inhibiting FLAP, **AZD5718** effectively suppresses the production of pro-inflammatory leukotrienes, such as Leukotriene B4 (LTB4) and the cysteinyl leukotrienes (LTC4, LTD4, LTE4). This guide summarizes key quantitative data from preclinical and clinical studies, details the experimental protocols used to assess the drug's pharmacodynamic effects, and provides visual representations of the relevant biological pathways and experimental workflows.

Comparative Pharmacodynamic Data

The pharmacodynamic effects of **AZD5718** have been consistently demonstrated across multiple studies, primarily by measuring the inhibition of two key biomarkers: LTB4 in whole blood and LTE4 in urine. The data presented below is collated from a first-in-human study in healthy volunteers, a study in healthy Japanese subjects, and the FLAVOUR study in patients with recent myocardial infarction.

Inhibition of Leukotriene B4 (LTB4) Production

The inhibitory effect of **AZD5718** on LTB4 production is a direct measure of its target engagement. In preclinical studies, **AZD5718** was shown to inhibit LTB4 production in human whole blood in vitro with an IC50 of 0.039 µmol/L.[1] Clinical studies have consistently shown a dose-dependent inhibition of LTB4.

Study Population	Dose	Regimen	LTB4 Inhibition	Study
Healthy Volunteers	300-1200 mg	Single Ascending Dose (SAD)	>80% sustained inhibition throughout the day	Ericsson et al., 2018[3]
Healthy Volunteers	180, 360, 600 mg	Multiple Ascending Dose (MAD)	>80% inhibition throughout the day at day 10	Ericsson et al., 2018[3]
Patients with recent MI	50 mg and 200 mg	Once Daily	A post hoc model predicted 90% inhibition of plasma LTB4 production over 24h with 200 mg tablets.[3]	FLAVOUR study

Inhibition of Urinary Leukotriene E4 (LTE4) Excretion

Urinary LTE4 is a downstream metabolite of the leukotriene pathway and serves as a biomarker of systemic leukotriene production. **AZD5718** has demonstrated robust and reproducible inhibition of urinary LTE4 levels.

Study Population	Dose	Regimen	LTE4 Inhibition	Study
Healthy Volunteers	SAD and MAD	Single and Multiple Doses	Dose/concentration-effect relationship observed with IC50 values in the lower nM range.[3]	Ericsson et al., 2018
Healthy Japanese Subjects	60, 180, 360, 600 mg	SAD and MAD	>80% inhibition for all doses.[4]	Knochel et al., 2021
Patients with recent MI	50 mg and 200 mg	Once Daily	>80% reduction at 4 and 12 weeks for both doses vs. placebo.[5]	FLAVOUR study

Experimental Protocols

The reproducibility of the pharmacodynamic effects of **AZD5718** relies on standardized and validated bioanalytical methods. Below are detailed descriptions of the key experimental protocols used in the cited studies.

Measurement of Ex Vivo LTB4 Production in Whole Blood

This assay assesses the direct inhibitory effect of **AZD5718** on the capacity of leukocytes within whole blood to produce LTB4 upon stimulation.

Protocol:

- **Blood Collection:** Whole blood is collected from subjects into tubes containing an anticoagulant (e.g., heparin).

- **Stimulation:** The blood is stimulated with a calcium ionophore (e.g., A23187) at a concentration of 10 μM to induce LTB₄ production. The stimulation is carried out at 37°C for 30 minutes.
- **Termination of Reaction:** The reaction is stopped, and cells are separated by centrifugation.
- **Sample Preparation:** The plasma is subjected to protein precipitation (e.g., with acetone) and solid-phase extraction to purify LTB₄.
- **Quantification:** LTB₄ levels are quantified using a validated method such as radioimmunoassay (RIA) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Measurement of Urinary LTE₄

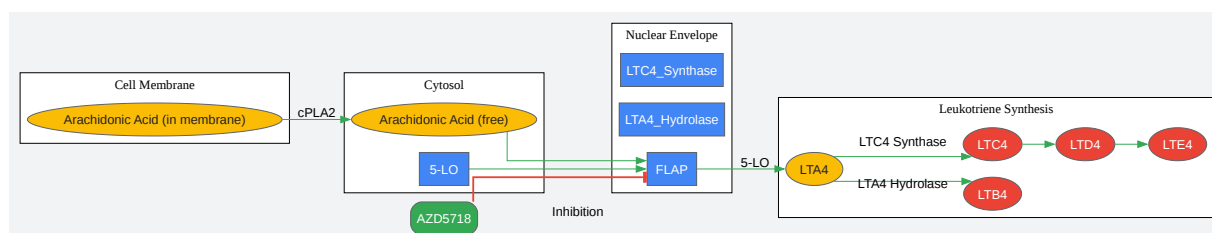
This non-invasive method measures the level of the stable leukotriene metabolite LTE₄ in urine, reflecting systemic leukotriene production over time.

Protocol:

- **Urine Collection:** Urine samples are collected from subjects. For clinical studies, this can be a 24-hour collection or a spot urine sample.
- **Sample Stabilization:** An antioxidant and a metal ion chelating agent are added to the urine to prevent degradation of LTE₄.
- **Solid-Phase Extraction (SPE):** LTE₄ and an internal standard (e.g., LTE₄-d₃) are isolated from the urine matrix using an SPE cartridge (e.g., C₁₈).
- **Elution and Reconstitution:** The analytes are eluted from the SPE cartridge and the eluate is evaporated to dryness. The residue is then reconstituted in a suitable solvent.
- **LC-MS/MS Analysis:** The reconstituted sample is injected into a liquid chromatography system coupled to a tandem mass spectrometer. LTE₄ is separated from other components on a reverse-phase column and detected using multiple reaction monitoring (MRM) in negative electrospray ionization mode.[\[6\]](#)
- **Data Normalization:** Urinary LTE₄ concentrations are typically normalized to urinary creatinine levels to account for variations in urine dilution.

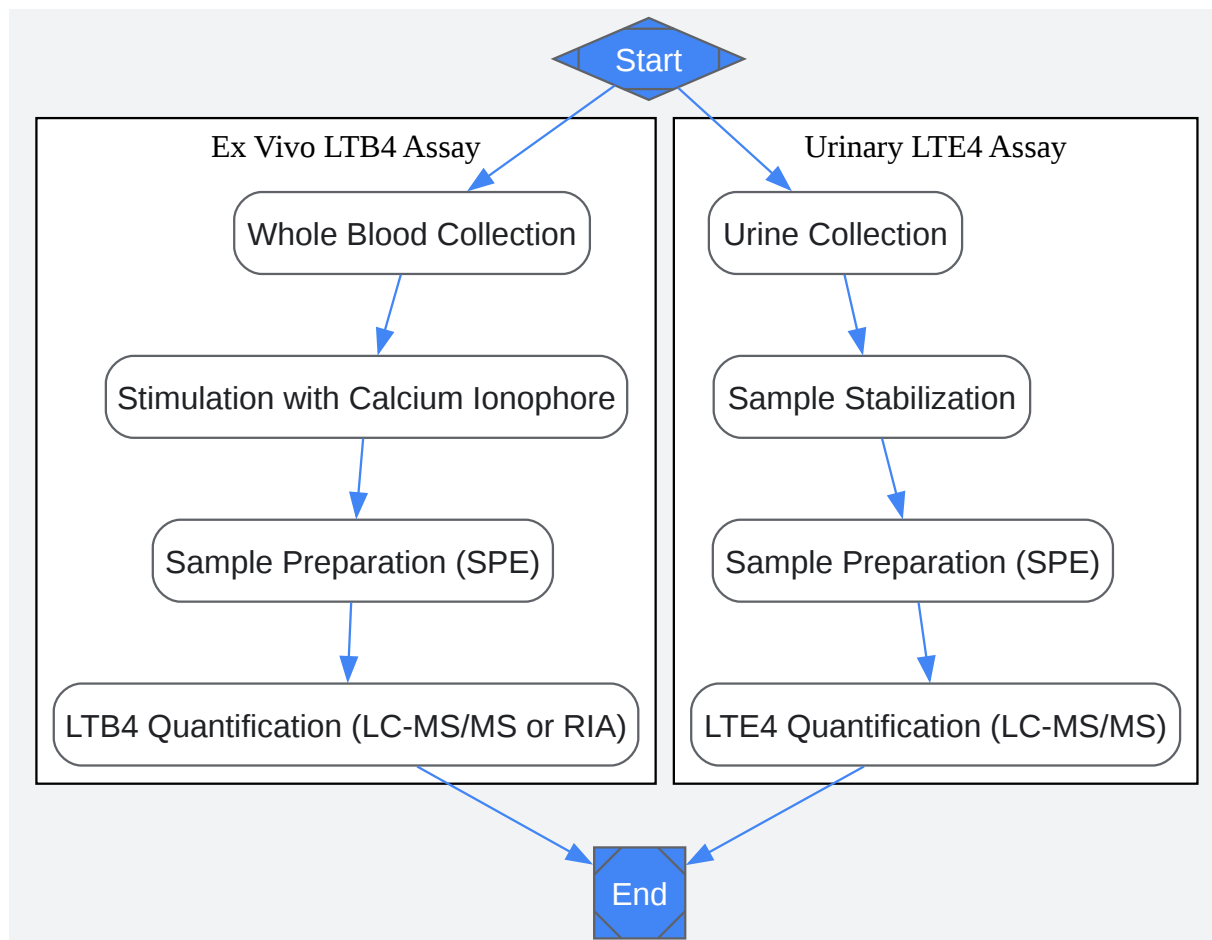
Visualizing the Mechanism and Workflow

To further elucidate the mechanism of action of **AZD5718** and the experimental processes, the following diagrams are provided.



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Caption: **AZD5718** inhibits FLAP, blocking leukotriene synthesis.



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Caption: Workflow for LTB4 and LTE4 pharmacodynamic assays.

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References

- 1. AZD5718 [openinnovation.astrazeneca.com]

- [2. Design of FLAIR: a Phase 2b Study of the 5-Lipoxygenase Activating Protein Inhibitor AZD5718 in Patients With Proteinuric CKD - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Initial Clinical Experience with AZD5718, a Novel Once Daily Oral 5-Lipoxygenase Activating Protein Inhibitor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Leukotriene biosynthetic enzymes as therapeutic targets - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Examples — graphviz 0.21 documentation \[graphviz.readthedocs.io\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Reproducibility of AZD5718 Pharmacodynamic Effects: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1192256/docs#reproducibility-of-azd5718-pharmacodynamic-effects-a-comparative-guide\]](https://www.benchchem.com/product/b1192256/docs#reproducibility-of-azd5718-pharmacodynamic-effects-a-comparative-guide)

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